

"protocols for handling and storage of 4,5-Diethyloctane"

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Compound of Interest

Compound Name: 4,5-Diethyloctane

Cat. No.: B3048293

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Application Notes and Protocols for 4,5-Diethyloctane

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and storage of **4,5-Diethyloctane**, a branched alkane. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following guidelines are based on the known properties of similar C12 branched alkanes and general best practices for handling flammable organic solvents.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **4,5-Diethyloctane** is presented in Table 1. This data is crucial for understanding its behavior and potential hazards.

Table 1: Physical and Chemical Properties of **4,5-Diethyloctane**

Property	Value
Molecular Formula	C ₁₂ H ₂₆
Molecular Weight	170.34 g/mol
CAS Number	1636-41-5
Appearance	Colorless liquid
Odor	Pungent
Boiling Point	192-194 °C
Density	0.7632 g/cm ³ @ 20 °C
Flash Point (Predicted)	131.2 ± 7.9 °C
Vapor Pressure (Predicted)	0.4 ± 0.2 mmHg @ 25 °C
Refractive Index (Predicted)	1.420
Solubility	Insoluble in water, soluble in organic solvents

Hazard Identification and GHS Classification

While a specific GHS classification for **4,5-Diethyloctane** is not readily available, based on data for similar branched alkanes, it should be handled as a hazardous substance. The anticipated GHS classifications are summarized in Table 2.

Table 2: Anticipated GHS Hazard Classification for **4,5-Diethyloctane**

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects

Signal Word:Warning

Hazard Pictograms:

- GHS07: Exclamation Mark (for skin/eye irritation and respiratory irritation)
- GHS08: Health Hazard (for aspiration hazard)
- GHS09: Environment (for aquatic toxicity)

Experimental Protocols

Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times when handling **4,5-Diethyloctane** to minimize the risk of exposure.

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a high risk of splashing.
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are required. Gloves should be inspected for any signs of degradation before use.

- Body Protection: A flame-retardant laboratory coat must be worn.
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If engineering controls are not sufficient to maintain exposure below recommended limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Safe Handling Procedures

Adherence to the following procedures is critical to prevent accidents and exposure.

- Engineering Controls: All handling of **4,5-Diethyloctane** should be performed in a chemical fume hood to minimize inhalation of vapors.
- Grounding and Bonding: To prevent static discharge, which can ignite flammable vapors, containers must be grounded and bonded when transferring the liquid.
- Tools: Use only spark-proof tools when handling containers of **4,5-Diethyloctane**.
- Personal Hygiene: Avoid direct contact with skin and eyes. After handling, wash hands thoroughly with soap and water. Do not eat, drink, or smoke in the laboratory.

Storage Protocols

Proper storage is essential to maintain the stability of **4,5-Diethyloctane** and prevent hazardous situations.

- Container: Store in a tightly sealed, properly labeled container.
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight, heat, and sources of ignition.[\[1\]](#)
- Segregation: Store in a designated flammable liquid storage cabinet and segregate from incompatible materials, such as oxidizing agents.[\[1\]](#)
- Secondary Containment: Use secondary containment to catch any potential spills.

Spill Response Protocol

In the event of a spill, follow these procedures to ensure a safe and effective cleanup.

- Minor Spills (less than 100 mL) within a Fume Hood:
 - Alert personnel in the immediate vicinity.
 - Wear appropriate PPE (chemical safety goggles, gloves, and a lab coat).
 - Contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.
 - Carefully collect the absorbed material using spark-proof tools and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by washing with soap and water.
 - Ensure the area is well-ventilated.
- Major Spills (greater than 100 mL) or Spills Outside a Fume Hood:
 - Evacuate the laboratory immediately and alert others.
 - If it is safe to do so, turn off all ignition sources.
 - Close the laboratory doors to contain the vapors.
 - Contact the institution's emergency response team.
 - Provide emergency responders with the Safety Data Sheet (or this document) and details of the spill.

First Aid Measures

In case of exposure, immediate first aid is crucial.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[2\]](#)

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. Due to the aspiration hazard, vomiting can cause the substance to enter the lungs, which can be fatal.

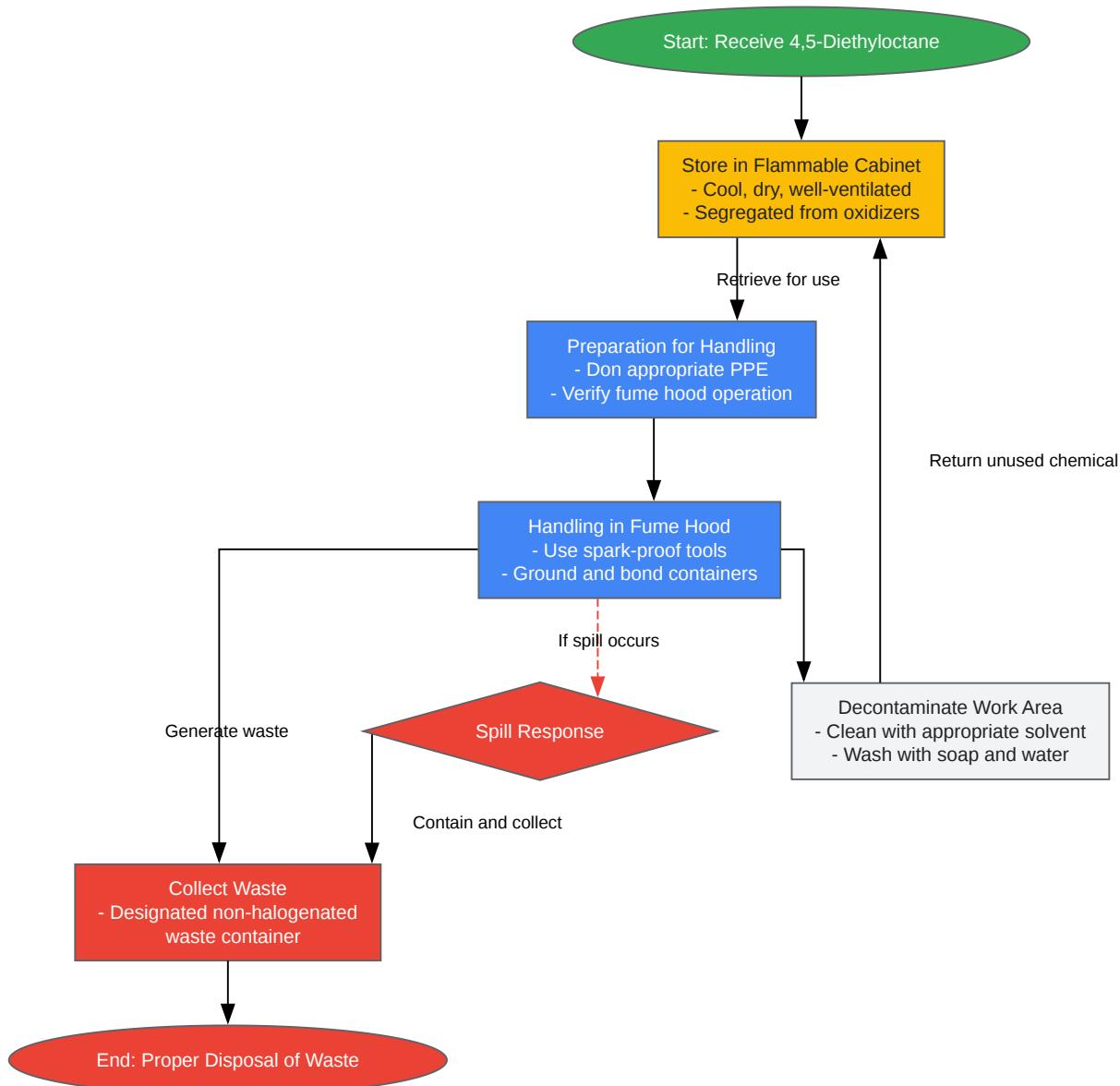
Waste Disposal

4,5-Diethyloctane is a non-halogenated organic solvent and should be disposed of as hazardous waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with halogenated solvents.[\[3\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety department for specific guidance.

Visualization of Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **4,5-Diethyloctane**.

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Caption: Workflow for safe handling and storage of **4,5-Diethyloctane**.

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- To cite this document: BenchChem. ["protocols for handling and storage of 4,5-Diethyloctane"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3048293#protocols-for-handling-and-storage-of-4-5-diethyloctane>

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